

Personal protective equipment for handling 4,6-Dichloroguaiacol

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Compound of Interest

Compound Name: 4,6-Dichloroguaiacol

Cat. No.: B190118

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Essential Safety and Handling Guide for 4,6-Dichloroguaiacol

For researchers, scientists, and drug development professionals, the safe handling of chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **4,6-Dichloroguaiacol** (CAS No. 16766-31-7), including operational procedures and disposal plans. While a specific Safety Data Sheet (SDS) for pure **4,6-Dichloroguaiacol** is not readily available, the following guidance is based on information for structurally similar chlorinated phenols and general best practices for handling hazardous chemicals.

Hazard Assessment: **4,6-Dichloroguaiacol** is a chlorinated derivative of guaiacol.^[1] Based on data for similar compounds such as 2,4-Dichlorophenol, it should be treated as a hazardous substance. Potential hazards include:

- Acute Toxicity: Harmful if swallowed and likely toxic in contact with skin.
- Skin and Eye Damage: Expected to cause severe skin burns and serious eye damage.
- Carcinogenicity: May be suspected of causing cancer.
- Aquatic Toxicity: Toxic to aquatic life with long-lasting effects.

Physical and Chemical Properties

CAS Number	16766-31-7
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Molecular Formula	C ₇ H ₆ Cl ₂ O ₂
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Molecular Weight	193.03 g/mol
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Appearance	Solid (form may vary)
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Personal Protective Equipment (PPE)

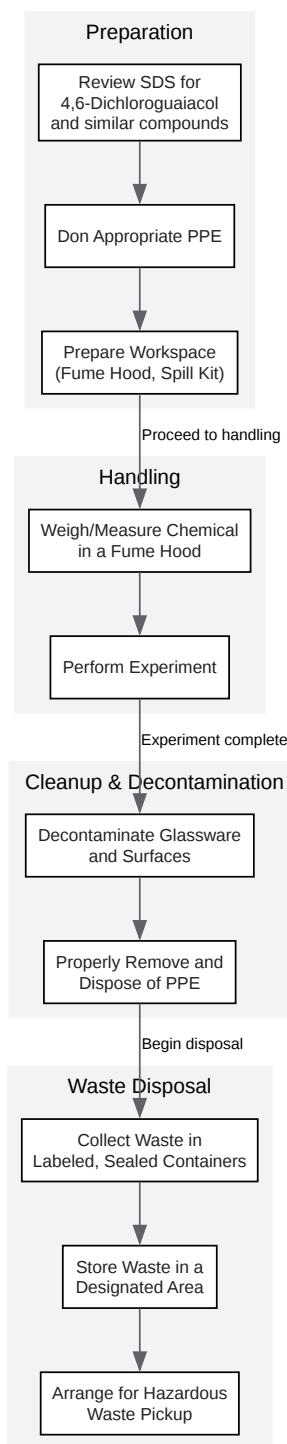
A comprehensive PPE strategy is critical to minimize exposure. The following table summarizes the recommended PPE for handling **4,6-Dichloroguaiacol**.

Protection Type	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Chemical safety goggles and a face shield	Goggles should provide a complete seal around the eyes. A face shield should be worn over goggles when there is a splash hazard.
Skin Protection	Chemical-resistant gloves (double-gloving recommended), lab coat, and closed-toe shoes	For chlorinated phenols, butyl rubber or Viton™ gloves are often recommended. Nitrile gloves may be suitable for short-term use but should be changed immediately upon contamination. A chemically resistant apron may be necessary for larger quantities. [2]
Respiratory Protection	NIOSH-approved respirator with organic vapor cartridges	To be used in areas with inadequate ventilation or when the potential for airborne exposure exists. A full-face respirator may be required in some situations.

Operational Plan: Step-by-Step Handling Procedures

A clear and logical workflow is essential for the safe handling of **4,6-Dichloroguaiacol**. The following diagram outlines the key steps from preparation to disposal.

Workflow for Safe Handling of 4,6-Dichloroguaiacol

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling of **4,6-Dichloroguaiacol**

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- In case of skin contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[3\]](#) For phenol-based compounds, after initial water flushing, wiping the affected area with polyethylene glycol (PEG 300 or 400) is recommended to help remove the chemical.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Seek immediate medical attention.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[3\]](#)[\[6\]](#) Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[\[3\]](#) Seek immediate medical attention.

Disposal Plan

Proper disposal of **4,6-Dichloroguaiacol** and contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection: All waste contaminated with **4,6-Dichloroguaiacol**, including unused chemical, contaminated labware (pipette tips, tubes), and PPE, must be collected in a designated, properly labeled, and sealed hazardous waste container.[\[9\]](#)
- Waste Segregation: Do not mix phenolic waste with other waste streams unless instructed to do so by your institution's environmental health and safety (EHS) department.
- Storage: Store hazardous waste containers in a well-ventilated, designated area away from incompatible materials.
- Disposal: Arrange for the disposal of hazardous waste through your institution's EHS department. Follow all local, state, and federal regulations for hazardous waste disposal. Under no circumstances should **4,6-Dichloroguaiacol** be disposed of down the drain.[\[9\]](#)

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